

# fundamental properties of 2,5-dibromothiophene for materials science

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## Compound of Interest

Compound Name: 2,5-Dibromothiophene

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## 2,5-Dibromothiophene: A Core Building Block for Advanced Materials

An In-depth Technical Guide for Researchers and Scientists

**2,5-Dibromothiophene** is a pivotal organosulfur compound that serves as a fundamental building block in the synthesis of a wide array of functional organic materials.<sup>[1]</sup> Its thiophene core, combined with the reactivity of the two bromine atoms, makes it an essential precursor for the creation of conjugated polymers and small molecules.<sup>[1]</sup> These materials are at the forefront of innovations in organic electronics, with applications including organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect transistors (OFETs).<sup>[1]</sup> <sup>[2]</sup> This guide provides a comprehensive overview of the fundamental properties, synthesis, and polymerization of **2,5-dibromothiophene**, tailored for professionals in materials science and drug development.

## Core Physicochemical Properties

**2,5-Dibromothiophene** is a colorless to pale yellow liquid at room temperature.<sup>[3]</sup> Its key physical and chemical properties are summarized below, providing essential data for experimental design and material handling.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Br <sub>2</sub> S[4]
Molecular Weight	241.93 g/mol [4][5]
CAS Number	3141-27-3[5]
Appearance	Colorless to pale yellow liquid[3]
Melting Point	-6 °C[6][7]
Boiling Point	210.3 - 211 °C[6][7]
Density	2.147 - 2.148 g/mL at 21-25 °C[6][7]
Refractive Index	1.627 - 1.638[6][8]
Water Solubility	Practically insoluble[1][6][7]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, chloroform, methanol[1][7][8]
Flash Point	99 - 99.4 °C[6][7]
Vapor Pressure	0.06 - 0.292 mmHg at 25 °C[5][7]

## Spectroscopic and Analytical Data

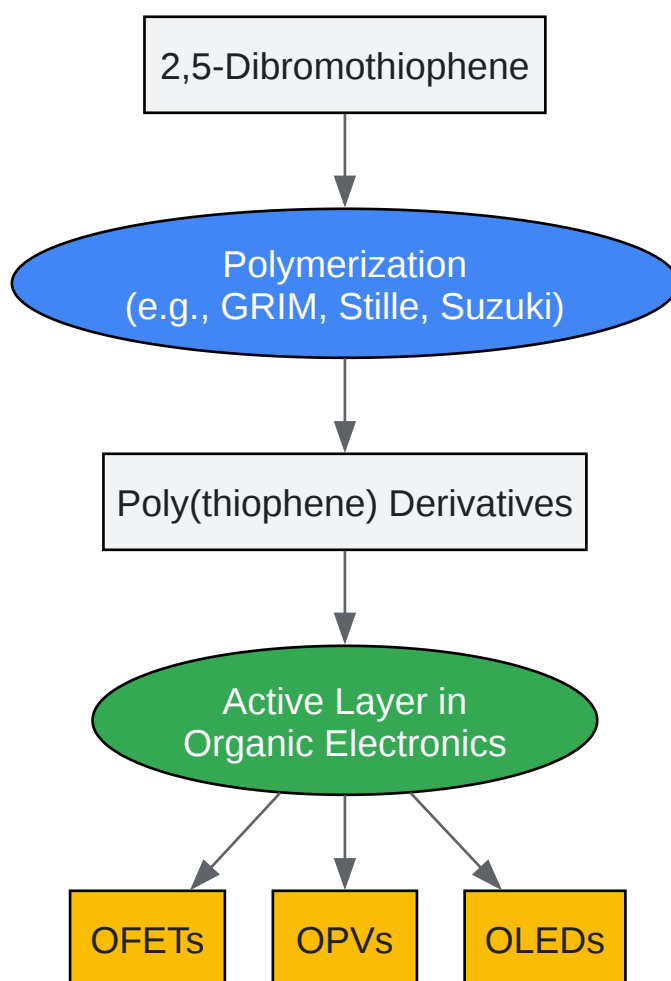
Spectroscopic analysis is critical for the identification and characterization of **2,5-dibromothiophene** and its derivatives.

Spectroscopic Data	Details
<sup>1</sup> H NMR	A singlet is observed for the two equivalent protons on the thiophene ring. In CDCl <sub>3</sub> , the chemical shift is approximately δ 6.826 ppm. In TMS, it is approximately δ 6.707 ppm.[9]
Spectra Availability	NMR, FTIR, Raman, UV-Vis, and Mass Spectra (GC) are available in public databases for reference.[10]

## Reactivity for Materials Synthesis

The utility of **2,5-dibromothiophene** in materials science stems from the high reactivity of the C-Br bonds at the 2 and 5 positions of the thiophene ring. These positions are susceptible to various cross-coupling reactions, which are fundamental to the synthesis of conjugated polymers.<sup>[1]</sup> This allows for the precise construction of polymer backbones with extended  $\pi$ -conjugation, a key requirement for efficient charge transport in organic electronic devices.<sup>[11]</sup><sup>[12]</sup>

The workflow for utilizing **2,5-dibromothiophene** in organic electronics is visualized below.



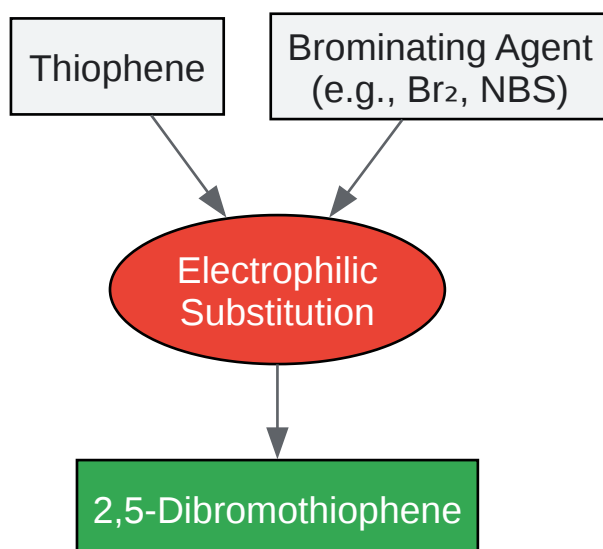
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Logical workflow for **2,5-dibromothiophene** in organic electronics.

## Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following sections outline the synthesis of **2,5-dibromothiophene** and its subsequent polymerization.

The synthesis of **2,5-dibromothiophene** is typically achieved through the direct bromination of thiophene.<sup>[1]</sup>



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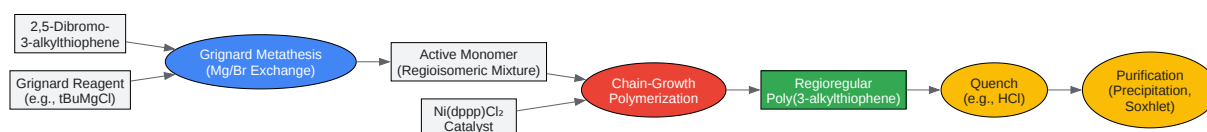
#### Synthesis pathway for **2,5-dibromothiophene**.

Protocol: Direct Bromination of Thiophene<sup>[1][13]</sup>

- Reaction Setup: In a suitable reaction vessel, dissolve thiophene in a 1:1 (v/v) mixture of acetic acid and chloroform.<sup>[3]</sup>
- Addition of Brominating Agent: Slowly add a brominating agent, such as N-bromosuccinimide (NBS) or elemental bromine (Br<sub>2</sub>), to the solution under controlled temperature conditions.<sup>[1]</sup> For instance, N-bromosuccinimide (2.06 equivalents) can be added to a solution of thiophene (1 equivalent).<sup>[3]</sup>
- Reaction: Reflux the mixture for a specified period, typically around 15 minutes to several hours, to allow the electrophilic substitution to proceed.<sup>[3][13]</sup>
- Work-up: After cooling to room temperature, quench the reaction by adding water. Extract the organic layer using a suitable solvent like chloroform.<sup>[3][6]</sup>

- Purification: Wash the combined organic phases with dilute acid and brine, then dry over an anhydrous salt such as sodium sulfate.[6] The crude product is then purified, commonly by distillation or silica gel column chromatography, to yield pure **2,5-dibromothiophene**.[6][13]

The Grignard Metathesis (GRIM) polymerization is a widely used, efficient method for synthesizing regioregular, head-to-tail coupled poly(3-alkylthiophenes) from 2,5-dibromo-3-alkylthiophene monomers.[14][15][16] This method offers excellent control over polymer molecular weight and structure.[15]



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### Workflow for Grignard Metathesis (GRIM) Polymerization.

#### Protocol: Synthesis of Poly(3-alkylthiophene) via GRIM[17]

- Monomer Preparation: In a dry, nitrogen-purged three-neck flask, dissolve the 2,5-dibromo-3-alkylthiophene monomer in anhydrous tetrahydrofuran (THF).
- Grignard Metathesis: Add one equivalent of an alkyl or vinyl Grignard reagent (e.g., tert-butylmagnesium chloride) dropwise via syringe. Stir the mixture at room temperature for approximately 2 hours to facilitate the magnesium-bromine exchange, forming the active monomer species.[17] This results in a mixture of regioisomers.[14]
- Polymerization: Add a catalytic amount of a nickel catalyst, such as Ni(dppp)Cl<sub>2</sub> (1,3-bis(diphenylphosphino)propane)nickel(II) chloride, to the reaction mixture in one portion.[14] [17] Allow the polymerization to proceed for a designated time (e.g., 10 minutes to 3 hours) at a controlled temperature (e.g., room temperature to 60 °C).[17]

- Quenching: Terminate the polymerization by adding an acidic solution, such as 5 M aqueous HCl.
- Purification: Precipitate the polymer by pouring the reaction solution into a non-solvent like methanol or a methanol/water mixture. Collect the solid polymer via filtration. Further purify the polymer using Soxhlet extraction with a series of solvents (e.g., methanol, acetone, hexane) to remove impurities and low molecular weight oligomers, and finally recover the pure polymer with a good solvent like chloroform.

The synthesized polythiophenes are typically characterized using a suite of analytical techniques to determine their structural, thermal, and electronic properties.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to confirm the polymer structure and determine the degree of regioregularity (head-to-tail coupling).[15][18]
- Gel Permeation Chromatography (GPC): Employed to determine the molecular weight (Mn, Mw) and polydispersity index (PDI) of the polymer.[17]
- UV-Visible (UV-Vis) Spectroscopy: Provides information on the electronic structure and effective conjugation length of the polymer in solution or as a thin film.[19][20]
- Fourier-Transform Infrared (FTIR) Spectroscopy: Used to identify characteristic vibrational modes of the polymer and confirm its chemical composition.[19][21]
- Thermal Analysis (TGA/DSC): Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to assess the thermal stability and phase transitions of the polymer.[19][20]

## Safety and Handling

**2,5-Dibromothiophene** is a hazardous substance and must be handled with appropriate safety precautions.

- Hazards: It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[5][22][23] Some sources also indicate it can be fatal if swallowed.[5][24]

- Handling: Always handle in a well-ventilated area or fume hood.[22] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.[22][23] Avoid inhalation of vapors and direct contact with skin and eyes.[22]
- Storage: Store in a cool, dry, and dark place in a tightly sealed container.[8][25] Recommended storage temperatures are often between 0-6 °C.[3][6] It should be stored away from incompatible materials such as strong oxidizing agents.[22]

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## References

1. nbinnno.com [nbinnno.com]
2. benchchem.com [benchchem.com]
3. guidechem.com [guidechem.com]
4. 2,5-二溴噻吩 95% | Sigma-Aldrich [sigmaaldrich.com]
5. 2,5-Dibromothiophene | C<sub>4</sub>H<sub>2</sub>Br<sub>2</sub>S | CID 18453 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. echemi.com [echemi.com]
7. chembk.com [chembk.com]
8. 2,5-Dibromothiophene CAS#: 3141-27-3 [m.chemicalbook.com]
9. 2,5-Dibromothiophene(3141-27-3) <sup>1</sup>H NMR [m.chemicalbook.com]
10. spectrabase.com [spectrabase.com]
11. guidechem.com [guidechem.com]
12. nbinnno.com [nbinnno.com]
13. prepchem.com [prepchem.com]
14. pubs.acs.org [pubs.acs.org]
15. files01.core.ac.uk [files01.core.ac.uk]

- 16. chem.cmu.edu [chem.cmu.edu]
- 17. chem.cmu.edu [chem.cmu.edu]
- 18. chem.cmu.edu [chem.cmu.edu]
- 19. ignited.in [ignited.in]
- 20. files01.core.ac.uk [files01.core.ac.uk]
- 21. researchgate.net [researchgate.net]
- 22. fishersci.com [fishersci.com]
- 23. echemi.com [echemi.com]
- 24. 2,5-Dibromothiophene | 3141-27-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 25. 2,5-Dibromothiophene | 3141-27-3 [chemicalbook.com]
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